

# Proper Disposal Procedures for SW-110 Ink

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## Compound of Interest

Compound Name: SW2\_110A

Cat. No.: B8195936

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This document provides essential safety and logistical information for the proper disposal of SW-110 ink, a UV curable ink manufactured by Mimaki Engineering Co., Ltd. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

## Hazard Identification and Safety Precautions

SW-110 ink is classified as hazardous. It is crucial to handle this substance with care, adhering to the safety protocols outlined in the Safety Data Sheet (SDS).

### Key Hazards:

- Harmful if swallowed.[\[1\]](#)
- Causes skin irritation.[\[1\]](#)
- May cause an allergic skin reaction.[\[1\]](#)
- Causes serious eye damage.[\[1\]](#)
- Suspected of damaging fertility or the unborn child.[\[1\]](#)
- May cause damage to organs through prolonged or repeated exposure.[\[1\]](#)
- Toxic to aquatic life with long-lasting effects.[\[1\]](#)

Personal Protective Equipment (PPE): Before handling SW-110 ink or its waste, it is mandatory to wear appropriate personal protective equipment.

PPE Item	Specification
Gloves	Chemical resistant gloves
Eye Protection	Safety glasses or goggles
Clothing	Protective clothing, long-sleeved shirts and pants

## Disposal Procedures for SW-110 Ink Waste

The disposal of SW-110 ink and contaminated materials must be conducted in accordance with federal, state, and local regulations. Do not dispose of this product in the regular trash or down the drain.[\[1\]](#)[\[2\]](#)

Experimental Protocol for Waste Disposal:

- Containerization:
  - Collect waste ink and contaminated materials in a designated, leak-proof, and sealable container.[\[2\]](#)[\[3\]](#)
  - The container must be compatible with the chemical characteristics of the ink.
  - Ensure the container is clearly labeled as "Hazardous Waste" and includes the name "SW-110 ink".[\[2\]](#)
- Storage:
  - Store the hazardous waste container in a cool, well-ventilated area, away from sources of ignition.[\[4\]](#)
  - Keep the container tightly closed except when adding waste.[\[2\]](#)[\[3\]](#)
  - Segregate from incompatible materials, foodstuffs, and animal feeds.[\[5\]](#)

- Waste Collection:
  - Arrange for a licensed hazardous waste disposal company to collect the waste.
  - Provide the disposal company with a copy of the Safety Data Sheet for SW-110 ink.
- Spill Management:
  - In case of a spill, wear appropriate PPE.
  - Contain the spill using absorbent materials such as sand or earth.
  - Collect the absorbed material into a designated hazardous waste container.
  - Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

## Disposal of Empty Containers

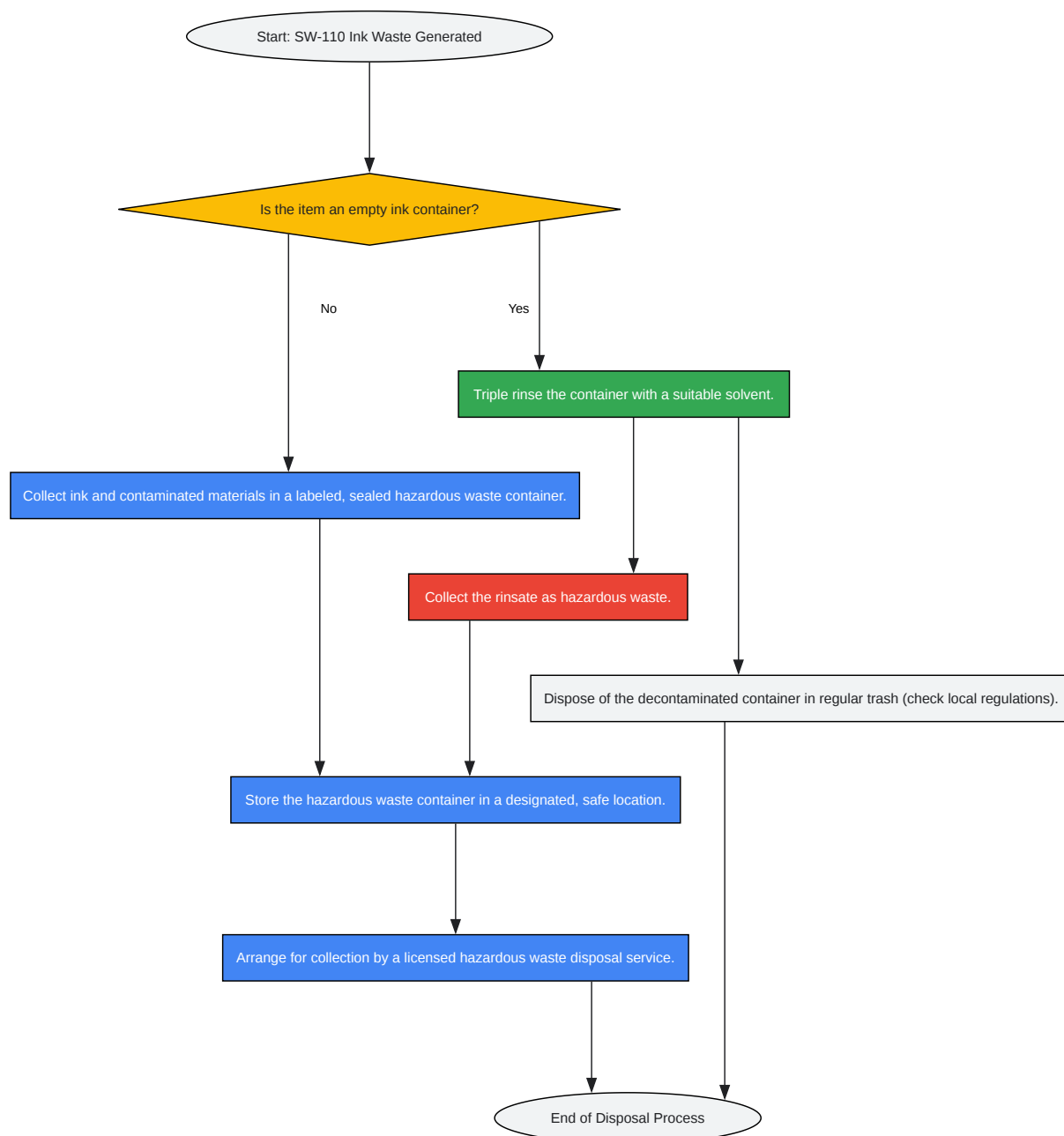
Empty containers of SW-110 ink must also be treated as hazardous waste unless properly decontaminated.

Experimental Protocol for Container Decontamination:

- Triple Rinsing:
  - Triple rinse the empty container with a suitable solvent that can dissolve the ink residue.
  - Collect the rinsate (the solvent used for rinsing) as hazardous waste.[\[2\]](#)
- Disposal of Decontaminated Containers:
  - Once triple-rinsed and completely dry, the container may be disposed of in the regular trash, provided local regulations allow.
  - Deface or remove the original product label to prevent misuse.[\[1\]](#)

## SW-110 Ink Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of SW-110 ink and its containers.



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Caption: Workflow for the proper disposal of SW-110 ink waste.

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